

# CPL304110 solubility and stability in DMSO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CPL304110

Cat. No.: B8180474

[Get Quote](#)

## CPL304110 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **CPL304110** in Dimethyl Sulfoxide (DMSO).

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **CPL304110** stock solutions?

For in vitro studies, **CPL304110** is typically dissolved in 100% DMSO to create a stock solution.  
[1][2] A common concentration for a stock solution is 10 mM.[1][2]

Q2: What is the solubility of **CPL304110** in DMSO?

**CPL304110** is soluble in DMSO. For experimental use, stock solutions are typically prepared at a concentration of 10 mM.[1][2] For specific mixed-solvent formulations intended for in vivo use, the solubility has also been determined (see table below).

Q3: How should I store **CPL304110** stock solutions in DMSO?

It is recommended to aliquot the stock solution into single-use vials to prevent degradation from repeated freeze-thaw cycles.[3] For long-term storage, solutions can be kept at -80°C for up to 6 months.[3] For short-term storage, -20°C for up to 1 month is recommended.[3]

Q4: I see precipitation in my **CPL304110** DMSO stock solution after thawing. What should I do?

If precipitation occurs upon thawing, you can gently warm the solution and/or use sonication to aid in redissolving the compound.<sup>[3]</sup> To prevent this, ensure the stock solution is thoroughly mixed before aliquoting and freezing.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound Precipitation	The solution may have been stored improperly or has exceeded its stability period. The concentration might be too high for the storage temperature.	Gently warm and sonicate the solution to redissolve the compound. <sup>[3]</sup> If the issue persists, prepare a fresh stock solution. Consider preparing a less concentrated stock if precipitation is a recurring problem.
Inconsistent Experimental Results	This could be due to the degradation of the CPL304110 stock solution. Repeated freeze-thaw cycles or improper storage can affect compound stability.	Always use freshly prepared dilutions from a properly stored stock solution. <sup>[3]</sup> Avoid multiple freeze-thaw cycles by aliquoting the stock solution after preparation. <sup>[3]</sup>
Difficulty Dissolving CPL304110	The compound may not be fully soluble at the desired concentration at room temperature.	Use gentle heating and/or sonication to facilitate dissolution. <sup>[3]</sup> Ensure you are using high-purity, anhydrous DMSO.

## Quantitative Data Summary

The following table summarizes the solubility of **CPL304110** in various solvent systems.

Solvent System	Concentration	Molar Concentration
100% DMSO (for in vitro stock)	10 mM prepared	10 mM
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL	≥ 5.60 mM
10% DMSO, 90% (20% SBE- β-CD in Saline)	≥ 2.5 mg/mL	≥ 5.60 mM
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL	≥ 5.60 mM

Molecular Weight of **CPL304110**: 446.54 g/mol [\[1\]](#)

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM **CPL304110** Stock Solution in DMSO

This protocol is suitable for preparing a stock solution for most in vitro cell-based assays.

Materials:

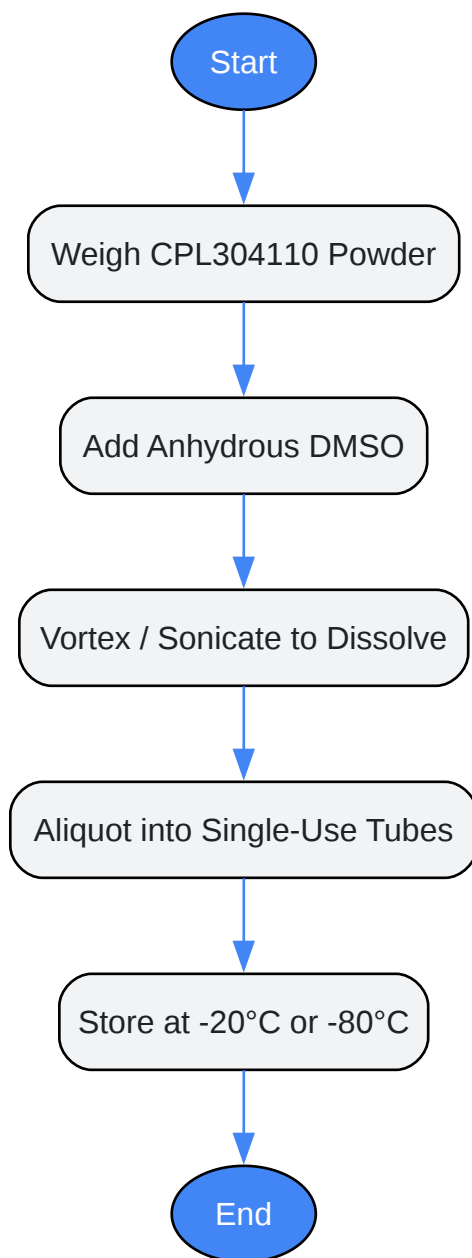
- **CPL304110** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

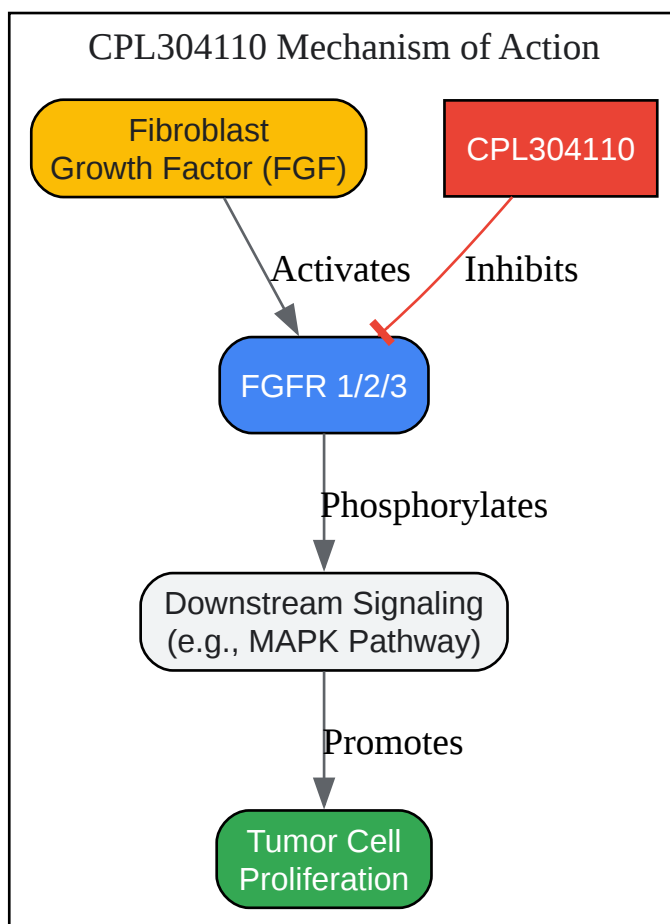
Procedure:

- Calculate the required mass of **CPL304110** for your desired volume of 10 mM stock solution (Mass = 0.01 mol/L \* 446.54 g/mol \* Volume in L).
- Weigh the calculated amount of **CPL304110** powder and place it in a sterile vial.

- Add the corresponding volume of anhydrous DMSO to the vial.
- Vortex the solution thoroughly until the **CPL304110** is completely dissolved. If needed, use a sonicator to aid dissolution.[\[3\]](#)
- Once fully dissolved, aliquot the stock solution into single-use, sterile tubes.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[3\]](#)

## Experimental Workflow: CPL304110 Stock Solution Preparation





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Preclinical characterization of CPL304110 as a potent and selective inhibitor of fibroblast growth factor receptors 1, 2, and 3 for gastric, bladder, and squamous cell lung cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | Preclinical characterization of CPL304110 as a potent and selective inhibitor of fibroblast growth factor receptors 1, 2, and 3 for gastric, bladder, and squamous cell lung cancer [frontiersin.org]

- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [CPL304110 solubility and stability in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8180474#cpl304110-solubility-and-stability-in-dmsol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)